

Technical Support Center: (R)-Thiomorpholine-3-Carboxylic Acid HCl Salt Optimization

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Compound of Interest

Compound Name: (R)-Thiomorpholine-3-carboxylic acid hydrochloride

CAS No.: 67362-31-6

Cat. No.: B1457436

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Current Status: Online Agent: Dr. Aris Thorne, Senior Application Scientist Ticket ID: T-HCl-OPT-042 Subject: Optimization of Hydrochloride Salt Formation for (R)-Thiomorpholine-3-Carboxylic Acid

Introduction: The Zwitterion Challenge

Welcome to the Technical Support Center. You are likely here because the standard "add acid and stir" approach has yielded a hygroscopic oil, a colored impurity, or a low yield of the **(R)-thiomorpholine-3-carboxylic acid hydrochloride** salt.

This molecule presents a dual challenge:

- **The Heterocycle:** The thiomorpholine ring contains a sulfur atom susceptible to oxidation (sulfoxide formation), which can be accelerated by acidic conditions if trace metals or oxidizers are present.
- **The Zwitterion:** Like proline, this amino acid has high water solubility but poor solubility in non-polar organics. The transition from zwitterion to ionic HCl salt often results in "oiling out"

rather than clean crystallization.

This guide provides a self-validating protocol to ensure enantiomeric purity, chemical stability, and solid-state integrity.

Module 1: The Golden Protocol (Anhydrous Salt Formation)

Warning: Do NOT use the common TMSCl/Methanol method if you require the free carboxylic acid. TMSCl in methanol generates anhydrous HCl in situ but will simultaneously esterify the carboxylic acid to the methyl ester. Use the protocol below for the free acid HCl salt.

Reagents & Materials

- Substrate: (R)-Thiomorpholine-3-carboxylic acid (Zwitterion).
- Acid Source: 4.0 M HCl in 1,4-Dioxane (Preferred) or 2.0 M HCl in Diethyl Ether. Avoid aqueous HCl to prevent difficult drying steps.
- Solvent: Anhydrous Ethanol (EtOH) or Isopropyl Alcohol (IPA).
- Anti-Solvent: Methyl tert-butyl ether (MTBE) or Diethyl Ether.
- Atmosphere: Argon or Nitrogen (Essential to prevent sulfur oxidation).

Step-by-Step Methodology

Step	Action	Technical Rationale
1	Dissolution	Suspend the zwitterion in minimal anhydrous EtOH (5 mL/g) at 40°C under Argon. If not fully soluble, add minimal water (<1% v/v) dropwise until clear.
2	Acidification	Cool to 0-5°C. Dropwise add 1.1 equivalents of 4M HCl in Dioxane. Stir for 30 mins.
3	Nucleation	The solution should remain clear. Slowly add MTBE (anti-solvent) until a persistent cloudiness (turbidity) appears. Stop addition immediately.
4	Crystallization	Allow the mixture to warm to Room Temp (RT) slowly, then cool back to 0°C. This "thermal cycling" promotes crystal growth over oil formation.
5	Isolation	Filter under inert gas (nitrogen blanket). Wash the cake with cold MTBE.
6	Drying	Vacuum dry at 40°C for 12 hours. Store in a desiccator.

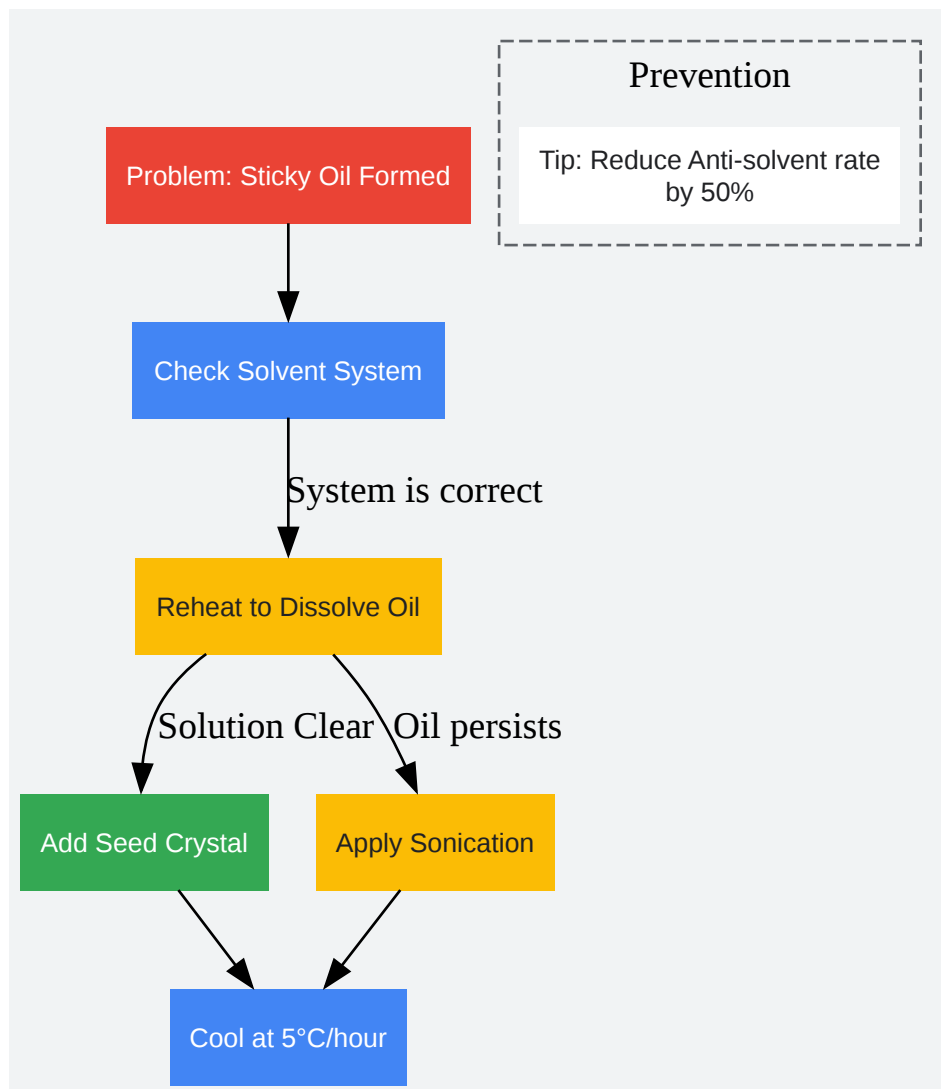
Module 2: Troubleshooting (Interactive Q&A)

Issue 1: "My product is separating as a sticky oil, not a solid."

Diagnosis: This is the "Oiling Out" phenomenon, common with amino acid salts. It occurs when the salt separates as a liquid phase before it can organize into a crystal lattice, usually because

the anti-solvent was added too fast or the concentration is too high.

Solution Workflow:



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Figure 1: Decision logic for resolving oiling-out events during crystallization.

Issue 2: "The product is turning yellow/pink over time."

Diagnosis: Sulfur oxidation. The thioether in the thiomorpholine ring is oxidizing to the sulfoxide (

) or sulfone (

). This is often catalyzed by trace metals or light exposure.

Corrective Actions:

- Degas Solvents: Sparge all solvents with Helium or Argon for 15 minutes before use.
- Chelation: If using older glassware or lower grade solvents, add 1mM EDTA to the initial dissolution to sequester trace metals.
- Light Protection: Wrap reaction vessels in aluminum foil.

Issue 3: "I used TMSCl in Methanol and the NMR looks wrong."

Diagnosis: Unintended Esterification.

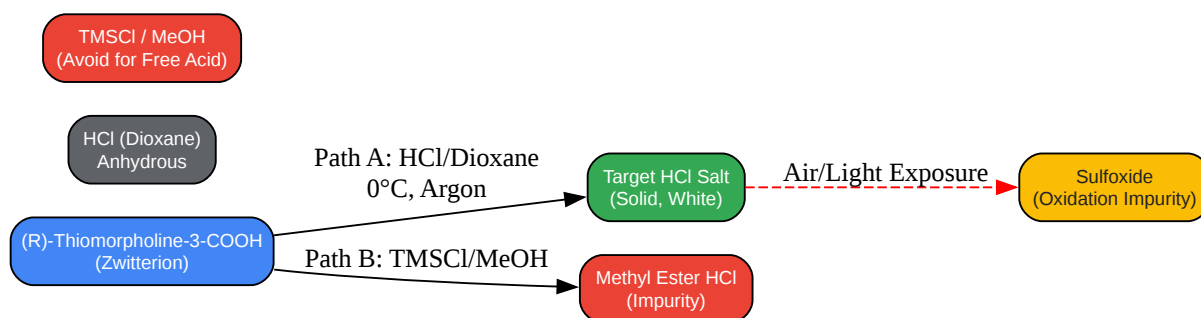
- Explanation: TMSCl reacts with Methanol to form HCl and Trimethylmethoxysilane. While this is a great way to make anhydrous HCl, the excess Methanol will react with the carboxylic acid at C3 to form the methyl ester hydrochloride [1].
- Fix: If you need the free acid, switch to HCl in Dioxane or HCl in Ether. If you need the ester, continue with TMSCl/MeOH but ensure moisture exclusion.

Module 3: Critical Process Parameters (CPP)

To ensure reproducibility, maintain these parameters within the specified ranges.

Parameter	Target Range	Consequence of Deviation
Temperature (Acid Addition)	0°C - 5°C	>10°C increases risk of acid-catalyzed racemization at the C3 chiral center.
Stoichiometry (HCl)	1.05 - 1.10 eq	<1.0 eq leaves unreacted zwitterion (hard to purify). >1.5 eq can cause hygroscopic excess acid occlusion.
Water Content (KF)	< 0.5%	>1% promotes oiling out and prevents crystallization of the hygroscopic salt.
Agitation Speed	Moderate (200 rpm)	Too fast creates fines (hard to filter); too slow causes local supersaturation (oiling out).

Pathway Visualization: Synthesis & Degradation Risks



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Figure 2: Synthetic pathways contrasting the correct salt formation (Path A) vs. unintended esterification (Path B) and oxidation risks.

References

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- Parmar, V. K., et al. (2012).[6] "Hydrochloride salt co-crystals: preparation, characterization and physicochemical studies." *Pharmaceutical Development and Technology*.

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Sources

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